

# Quinoxaline-5-carboxylic acid safety and handling precautions

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## Compound of Interest

Compound Name: **Quinoxaline-5-carboxylic acid**

Cat. No.: **B152838**

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An In-depth Technical Guide to the Safety and Handling of **Quinoxaline-5-carboxylic Acid**

## Introduction

**Quinoxaline-5-carboxylic acid** is a versatile heterocyclic compound utilized as a building block in the synthesis of various bioactive molecules, including pharmaceuticals and agrochemicals.<sup>[1]</sup> Its application in research and development, particularly in drug discovery targeting neurological disorders and in the formulation of advanced materials, necessitates a thorough understanding of its safety profile and handling requirements.<sup>[1]</sup> This guide provides comprehensive safety and handling information for researchers, scientists, and drug development professionals working with this compound.

## Hazard Identification and Classification

**Quinoxaline-5-carboxylic acid** is classified as a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.<sup>[2]</sup>

### GHS Classification Summary

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation <a href="#">[2]</a>
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation <a href="#">[2]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation <a href="#">[2]</a>

#### Label Elements

- Signal Word: Warning[\[2\]](#)

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Quinoxaline-5-carboxylic acid** is provided below.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub> <a href="#">[2]</a>
Molecular Weight	174.16 g/mol <a href="#">[2]</a>
Appearance	Beige to Dark Red/Yellow Solid Powder <a href="#">[1]</a> <a href="#">[3]</a>
Melting Point	224-229 °C (decomposes) <a href="#">[4]</a>
Solubility	No data available <a href="#">[3]</a>
Vapor Pressure	No data available <a href="#">[3]</a>
Density	No data available <a href="#">[3]</a>

## Handling and Storage Safe Handling Protocols

Proper handling procedures are crucial to minimize exposure and risk.

- Engineering Controls: Work should be conducted in a well-ventilated area.[5] Ensure that eyewash stations and safety showers are located close to the workstation.[2]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear tightly sealing safety goggles conforming to European Standard EN 166 or NIOSH (US) approved eye protection.[2][6]
  - Skin Protection: Wear protective gloves and long-sleeved clothing to prevent skin contact. [2] Gloves must be inspected before use and disposed of properly after handling.[7]
  - Respiratory Protection: Under normal use conditions with adequate ventilation, no respiratory protection is needed.[2] If dust is generated or for large-scale use, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.[2]
- General Hygiene Practices: Do not eat, drink, or smoke in areas where the chemical is handled.[5] Wash hands thoroughly with soap and water after handling.[5] Contaminated work clothing should be laundered separately.[5]

## Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[8]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[2][8]
- The product should be stored locked up or in an area accessible only to qualified or authorized personnel.[7][8]

## Experimental Protocols: Emergency Procedures First Aid Measures

In case of exposure, follow these first aid protocols immediately. Medical personnel should be made aware of the material involved to ensure their own safety.[2]

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[2] If eye irritation persists, seek medical advice/attention.[2]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[2] If skin irritation occurs, get medical advice/attention.[2] Remove contaminated clothing.
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[2] If the person is not breathing, provide artificial respiration.[2] If symptoms occur, call a POISON CENTER or doctor.[2]
Ingestion	Clean the mouth with water and then drink plenty of water.[2] Get medical attention if symptoms occur.[2]

## Accidental Release Measures

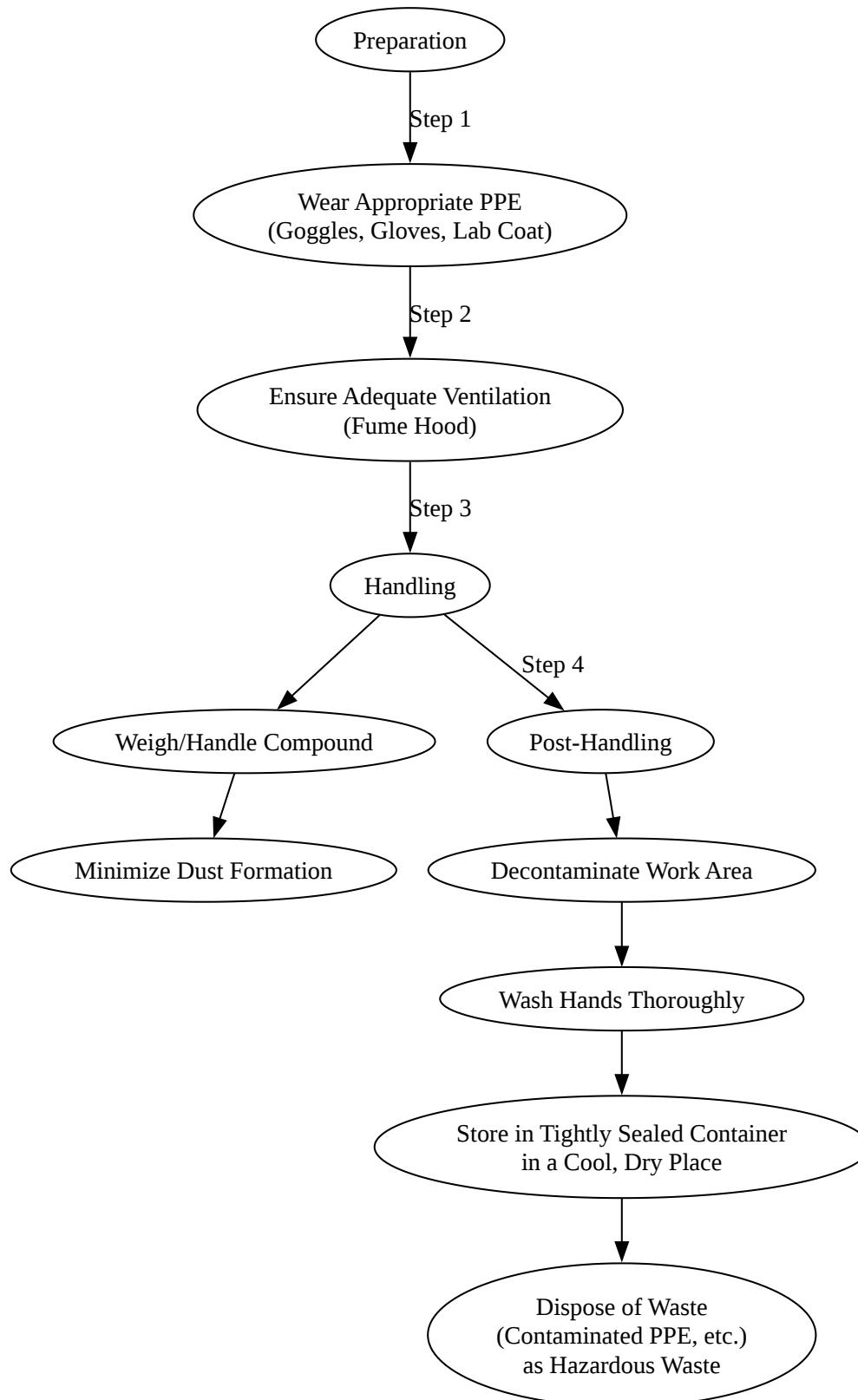
- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment as outlined in Section 4.1.[9]
- Containment and Cleaning: Avoid generating dust.[5] Sweep or vacuum up the spilled material and shovel it into a suitable, closed container for disposal.[2]

## Disposal Considerations

Waste from this product is classified as hazardous.[2] All waste materials must be disposed of in accordance with applicable European Directives and local, regional, and national regulations.[2] The container should be disposed of at a hazardous or special waste collection point.[2]

## Visualizations

## Safe Handling Workflow



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Caption: Decision tree for first aid procedures following exposure.

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